

# Decahydronaphthalene (Decalin) Technical Support Center: A Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Decahydronaphthalene*

CAS No.: *493-02-7*

Cat. No.: *B3029027*

[Get Quote](#)

This guide serves as a critical resource for laboratory personnel engaged in research and development, providing in-depth technical support for the safe handling and storage of **Decahydronaphthalene** (also known as Decalin). Our objective is to move beyond mere procedural lists, offering a self-validating system of protocols grounded in chemical principles to ensure both experimental integrity and personal safety.

## Section 1: Frequently Asked Questions (FAQs) - Core Knowledge

This section addresses the fundamental questions regarding the properties and immediate hazards of **Decahydronaphthalene**.

### Q1: What is Decahydronaphthalene, and what are its critical physical and chemical properties?

Answer: **Decahydronaphthalene** (CAS No. 91-17-8) is a saturated bicyclic hydrocarbon solvent widely used for resins, fats, and waxes.[1][2] It exists as a clear, colorless liquid with a characteristic aromatic or camphor-like odor.[3][4] Understanding its physical properties is the

first step in safe handling, as they dictate its behavior in a laboratory setting. For instance, its vapor is heavier than air, meaning it can accumulate in low-lying areas, and it is less dense than water, causing it to float.[3][4][5]

Expert Insight: The compound exists as two stereoisomers, cis-decalin and trans-decalin.[2]

While their properties are similar, the trans isomer is more thermodynamically stable.[2]

Commercially available **Decahydronaphthalene** is typically a mixture of these isomers.[6] The specific isomer ratio can influence physical properties like melting point.

Table 1: Physical and Chemical Properties of **Decahydronaphthalene**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>18</sub>	[7]
Molecular Weight	138.25 g/mol	[3][4]
Appearance	Clear, colorless liquid	[3][8]
Odor	Aromatic, camphor-like	[3][9]
Boiling Point	~187-191 °C (368-376 °F)	[1][9]
Melting Point	~ -43 to -44 °F (-40 °C)	[4][5]
Flash Point	~57-58 °C (134-136.4 °F)	[8][10][11]
Autoignition Temp.	~250 °C (482 °F)	[5][11]
Explosive Limits	0.7% - 4.9% by volume in air	[1][11]
Specific Gravity	~0.88 - 0.89 g/mL at 20-25 °C	[1][5][9]
Vapor Density	Heavier than air	[3][12]
Water Solubility	Insoluble/Poor	[2][3][4]

## Q2: What are the primary hazards I should be aware of when working with **Decahydronaphthalene**?

Answer: **Decahydronaphthalene** presents three primary categories of hazards: health, flammability, and chemical reactivity.

- **Health Hazards:** It is toxic if inhaled and can cause severe skin burns and serious eye damage.[7][13] Inhalation of high concentrations may lead to central nervous system effects like headache, dizziness, and nausea.[8] Aspiration into the lungs, which can occur if swallowed, may be fatal.[7][8]
- **Flammability Hazards:** It is a combustible liquid with a flash point of approximately 58°C.[1][11][12] Its vapors can form explosive mixtures with air and may travel a considerable distance to an ignition source and flash back.[5][12]
- **Chemical Reactivity Hazards:** The most significant reactivity hazard is its potential to form explosive peroxides when exposed to air, light, or heat over time.[5][8][12] It is also incompatible with strong oxidizing agents such as nitrates, perchlorates, and peroxides.[8][12]

### Q3: What specific Personal Protective Equipment (PPE) is mandatory for handling Decahydronaphthalene?

Answer: A multi-layered PPE approach is essential to prevent exposure. The selection of PPE is not merely a checklist; it's a system designed to protect against specific, known hazards.

Causality: The requirement for solvent-resistant gloves stems from **Decahydronaphthalene's** ability to de-fat the skin, leading to irritation, dermatitis, and increased absorption.[5][8] Eye protection is critical due to its classification as a substance that can cause severe eye damage.[7] Respiratory protection becomes necessary when engineering controls cannot maintain airborne concentrations below exposure limits.

Table 2: Recommended Personal Protective Equipment (PPE) for **Decahydronaphthalene**

Protection Type	Specification	Rationale and Source(s)
Hand Protection	Solvent-resistant gloves (e.g., Nitrile, Neoprene). Tested according to EN 374.	Prevents skin contact, irritation, and dermatitis.[7][10][12]
Eye/Face Protection	Safety goggles with side shields. A face shield should be worn for splash hazards.	Protects against severe eye irritation and potential burns.[7][10]
Skin/Body Protection	Protective clothing (lab coat), closed-toe shoes. Consider chemically resistant aprons for larger quantities.	Minimizes the risk of skin exposure from spills or splashes.[10][12]
Respiratory Protection	Required when vapors are generated. Use a respirator with organic vapor cartridges.	Protects against inhalation toxicity and respiratory tract irritation.[9][10][12]

## Q4: What are the definitive storage requirements to maintain the stability and safety of Decahydronaphthalene?

Answer: Proper storage is the most critical control measure for preventing incidents, particularly those related to peroxide formation and fire.

- Location: Store in a cool, dry, well-ventilated area designated for flammable liquids.[8][10]
- Ignition Sources: All sources of ignition, including smoking, open flames, and spark-producing equipment, are strictly prohibited in the storage area.[10][12]
- Container: Keep the container tightly closed to prevent the escape of vapors and the entry of air.[7][8]
- Inert Atmosphere: For long-term storage, the material should be kept under an inert nitrogen blanket to prevent contact with oxygen, which is necessary for peroxide formation.[1][8]
- Incompatibilities: Segregate from strong oxidizing agents.[8][10][12]

## Section 2: Troubleshooting Guides - Addressing Specific Issues

This section provides actionable protocols for specific challenges you may encounter during your experiments.

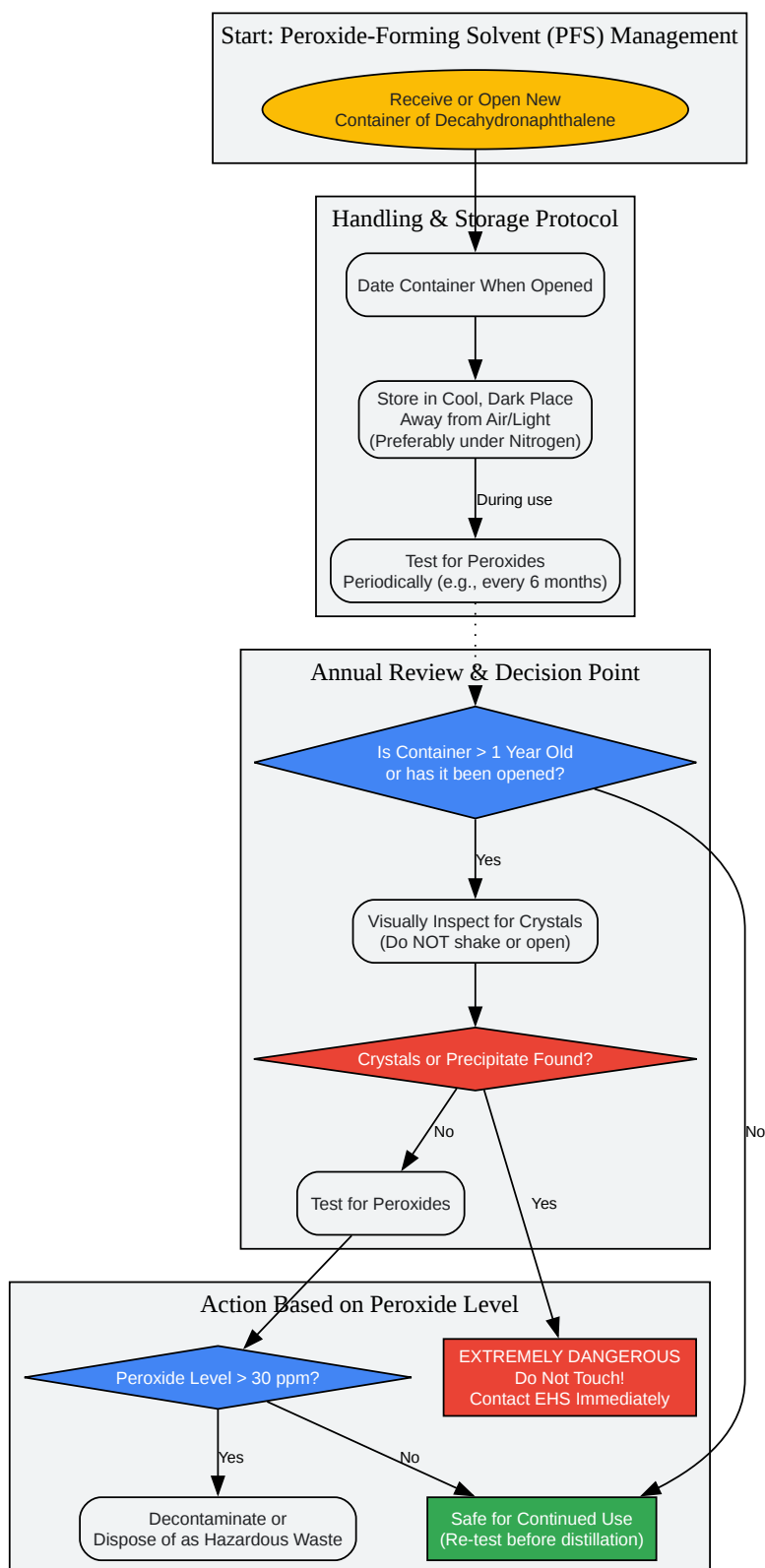
### Q5: I have an old container of Decahydronaphthalene. How do I address the risk of explosive peroxide formation?

Answer: Any container of a peroxidizable solvent like **Decahydronaphthalene** that has been opened and stored for an extended period (e.g., >12 months) or is of unknown age should be treated with extreme caution.[8][9] Do not move or open a container if you observe crystal formation, as these could be shock-sensitive peroxide crystals.[8]

Expert Insight: Peroxide formation is an autoxidation process accelerated by oxygen, light, and heat. The peroxide concentration can increase to dangerous levels, especially if the solvent is evaporated or distilled.[8] Therefore, peroxide testing before any heating or concentration step is mandatory.

- **Safety First:** Don appropriate PPE, including a face shield and heavy-duty gloves. Work behind a safety shield.
- **Sample Collection:** If the container can be opened safely, take a small aliquot (1-2 mL) of the solvent.
- **Testing:** Use commercially available peroxide test strips. Dip the strip into the solvent for the time specified by the manufacturer.
- **Interpretation:** Compare the color of the strip to the chart provided.
  - < 30 ppm: Safe for general use.
  - 30-100 ppm: Potentially hazardous. The solvent should be decontaminated or disposed of promptly. Do not distill or concentrate.

- > 100 ppm or Presence of Crystals:Extremely Dangerous. Do not handle the container. Contact your institution's Environmental Health & Safety (EHS) office immediately for specialized disposal.



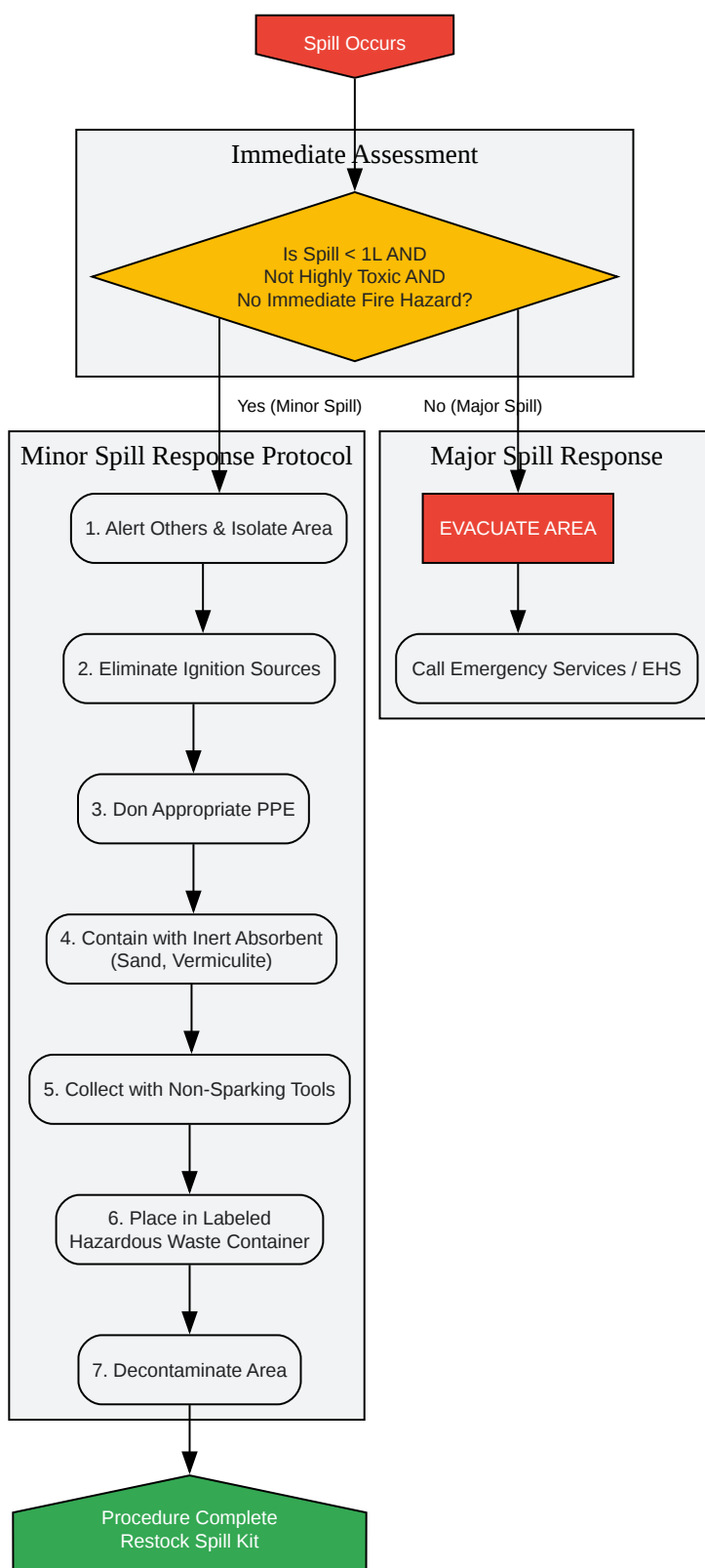
[Click to download full resolution via product page](#)

Caption: Workflow for Managing Potentially Peroxide-Forming Solvents.

## Q6: What is the correct procedure for cleaning up a minor laboratory spill (<1 Liter) of Decahydronaphthalene?

Answer: A prompt and correct response to a minor spill can prevent a more serious incident. The key is to control, contain, and clean up the spill safely. This procedure is only for minor spills where personnel are trained and have the necessary supplies.[14] For large spills, evacuate the area and call emergency services.[12]

- Alert & Isolate: Immediately alert personnel in the area.[15] Isolate the spill area to prevent spreading.[15]
- Ventilate: Ensure the area is well-ventilated. If working in a fume hood, keep it running.
- Eliminate Ignition Sources: Remove all potential ignition sources (hot plates, motors, etc.) from the immediate vicinity.[5][12]
- Don PPE: Wear the appropriate PPE as outlined in Table 2, including respiratory protection if necessary.[15]
- Containment: Use a non-combustible, inert absorbent material like sand, dry lime, vermiculite, or diatomaceous earth.[5][10][12] Create a dike by placing the absorbent around the spill's perimeter first, then work inwards.[14][15]
- Absorption: Cover the spill completely with the absorbent material and allow it to be fully absorbed.[8][15]
- Collection: Using non-sparking tools, carefully scoop the contaminated absorbent material into a suitable, labeled container for hazardous waste.[5][8]
- Decontamination: Wipe the spill area with soap and water. If the material is highly toxic, the cleaning materials and rinse water should also be collected as hazardous waste.[15]
- Disposal: Seal and label the waste container. Dispose of it according to your institution's hazardous waste procedures.[12]
- Restock: Replenish the spill kit supplies used.[15]



[Click to download full resolution via product page](#)

Caption: Laboratory Spill Response Workflow for **Decahydronaphthalene**.

## Q7: My Decahydronaphthalene has a yellow tint. Is it still usable?

Answer: A colorless to yellow appearance is sometimes noted for **Decahydronaphthalene**.<sup>[12]</sup> However, discoloration can also be an indicator of impurity or degradation, which could include the formation of peroxides or other byproducts. If the solvent's purity is critical for your application, or if the discoloration is significant and unexpected, it is best to err on the side of caution. You should test the material for peroxides (as per the protocol in Q5) before use. If in doubt, dispose of it as hazardous waste.

## Q8: Which common laboratory materials are incompatible with Decahydronaphthalene?

Answer: Beyond strong oxidizing agents, you should consider material compatibility for storage containers and experimental apparatus. While general industry practice includes storage in carbon steel vessels, laboratory use often involves plastics and elastomers.<sup>[1]</sup> Polypropylene, for example, has poor compatibility and should not be used for long-term storage as it can be attacked by the solvent.<sup>[16]</sup> Always consult a chemical compatibility chart for specific materials (e.g., tubing, seals, container liners) before use.

## Section 3: Emergency Protocols

### Q9: What are the correct first aid measures for different types of exposure to Decahydronaphthalene?

Answer: Immediate and appropriate first aid is crucial. Ensure emergency shower and eyewash stations are accessible.<sup>[12]</sup>

- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.<sup>[8][12]</sup>
- **Skin Contact:** Quickly remove all contaminated clothing. Immediately wash the contaminated skin with plenty of soap and water.<sup>[12]</sup> Seek medical attention if irritation persists.<sup>[3]</sup>
- **Inhalation:** Remove the individual from the exposure area to fresh air immediately.<sup>[8]</sup> If breathing is difficult or has stopped, administer artificial respiration and provide oxygen if

available. Seek immediate medical attention.[7][8]

- Ingestion: Do NOT induce vomiting due to the severe aspiration hazard.[17] If the person is conscious, rinse their mouth with water. Call a poison control center or physician immediately.[7][17]

## Q10: In the event of a fire, how should it be extinguished?

Answer: **Decahydronaphthalene** is a combustible liquid.[12] In case of a fire, use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam extinguishers.[3][5][12] Do not use a solid stream of water as it may be inefficient and could spread the flammable liquid.[3][5] Use water spray to keep fire-exposed containers cool to prevent them from rupturing or exploding.[12] Personnel must be trained in firefighting techniques to handle such fires.[12]

## Section 4: Disposal Guidelines

### Q11: How must I dispose of waste

### **Decahydronaphthalene** and materials contaminated with it?

Answer: **Decahydronaphthalene** and any materials used to clean up its spills (absorbents, PPE) must be treated as hazardous waste.[7][12]

- Collection: Collect waste solvent and contaminated materials in a designated, properly sealed, and clearly labeled hazardous waste container.
- Segregation: Do not mix this waste with other waste streams unless permitted by your institution's EHS guidelines. Relatively unreactive organic reagents should be collected separately from halogenated solvents.[13]
- Disposal: Arrange for pickup and disposal through your institution's certified hazardous waste management program. Do not pour **Decahydronaphthalene** down the drain, as it is very toxic to aquatic life and can damage plumbing systems.[7][11]

## References

- New Jersey Department of Health. (2002). Right to Know Hazardous Substance Fact Sheet: **DECAHYDRONAPHTHALENE**. NJ.gov. [\[Link\]](#)
- Carl ROTH GmbH + Co. KG. (n.d.). Safety Data Sheet: **Decahydronaphthalene**. Carlroth.com. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 7044, Decalin. PubChem. [\[Link\]](#)
- Cole-Parmer. (n.d.). Material Safety Data Sheet - **Decahydronaphthalene**, mixture of cis and trans, 98%. Coleparmer.com. [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Safety and Handling of **Decahydronaphthalene** (CAS 91-17-8) in Industrial Settings. Nbinnochem.com. [\[Link\]](#)
- Monument Chemical. (2021). **Decahydronaphthalene** (DHN). Monumentchemical.com. [\[Link\]](#)
- Canyon Components. (n.d.). **DECAHYDRONAPHTHALENE** Chemical compatibility. Canyoncomponents.com. [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of Naphthalene, decahydro- (CAS 91-17-8). Chemeo.com. [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). **Decahydronaphthalene** (Decalin): A Comprehensive Guide to Its Properties and Uses. Nbinnochem.com. [\[Link\]](#)
- Hartwig, A., & MAK Commission. (2018). **Decahydronaphthalene**. Publisso.de. [\[Link\]](#)
- Chemical Compatibility Guide. (n.d.). CHEMICAL COMPATIBILITY. [\[Link\]](#)
- Industrial Specialties Mfg. (n.d.). Polypropylene Chemical Compatibility Chart. Industrialspecialties.com. [\[Link\]](#)
- Chem Klean. (n.d.). Chemical Spill Procedures - Step By Step Guide. Chemklean.com. [\[Link\]](#)

- CELLTREAT Scientific Products. (n.d.). Chemical Compatibility Guide Polypropylene. Celltreat.com. [[Link](#)]
- European Commission. (n.d.). Compound **Decahydronaphthalene** Data collection sheet. Eu-ici.org. [[Link](#)]
- Environment, Health and Safety, University of Colorado Boulder. (n.d.). Incidental Spill Cleanup Procedures. Colorado.edu. [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [monumentchemical.com](https://monumentchemical.com) [[monumentchemical.com](https://monumentchemical.com)]
- 2. [nbinno.com](https://nbinno.com) [[nbinno.com](https://nbinno.com)]
- 3. Decalin | C<sub>10</sub>H<sub>18</sub> | CID 7044 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. Decahydronaphthalene | 91-17-8 [[chemicalbook.com](https://chemicalbook.com)]
- 5. DECAHYDRONAPHTHALENE | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov)]
- 6. [ec.europa.eu](https://ec.europa.eu) [[ec.europa.eu](https://ec.europa.eu)]
- 7. [carlroth.com:443](https://carlroth.com:443) [[carlroth.com:443](https://carlroth.com:443)]
- 8. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 9. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 10. [nbinno.com](https://nbinno.com) [[nbinno.com](https://nbinno.com)]
- 11. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 12. [nj.gov](https://nj.gov) [[nj.gov](https://nj.gov)]
- 13. [merckmillipore.com](https://merckmillipore.com) [[merckmillipore.com](https://merckmillipore.com)]
- 14. [jk-sci.com](https://jk-sci.com) [[jk-sci.com](https://jk-sci.com)]
- 15. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [[ehs.cornell.edu](https://ehs.cornell.edu)]

- [16. celltreat.com \[celltreat.com\]](#)
- [17. spectrumchemical.com \[spectrumchemical.com\]](#)
- To cite this document: BenchChem. [Decahydronaphthalene (Decalin) Technical Support Center: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3029027/docs#decahydronaphthalene-decalin-technical-support-center-a-guide-for-researchers>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)